

Essential Safety and Operational Guide for 2-Chloropyrimidine-5-carbonitrile

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Compound of Interest

Compound Name: 2-Chloropyrimidine-5-carbonitrile

Cat. No.: B154651

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloropyrimidine-5-carbonitrile** (CAS No. 1753-50-0). Adherence to these procedures is essential for ensuring laboratory safety and maintaining compliance with regulatory standards. This compound is classified as harmful if swallowed, in contact with skin, or if inhaled, and may cause irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

Hazard Identification and Exposure Control

While specific occupational exposure limits (OELs) for **2-Chloropyrimidine-5-carbonitrile** have not been established, it is prudent to handle it as a potent compound due to its chemical structure, which includes a nitrile group and a halogenated pyrimidine ring. The general NIOSH Recommended Exposure Limits (RELs) for similar nitriles can be used as a conservative guideline.

Parameter	Value	Reference Compound(s)
CAS Number	1753-50-0	-
Molecular Formula	C ₅ H ₂ ClN ₃	-
Molecular Weight	139.54 g/mol	[3]
Hazard Statements	H302, H315, H319, H332, H335	[2][3]
Signal Word	Warning	[2][3]
NIOSH REL (TWA)	Handle with caution; no specific REL established. For Acetonitrile (structurally related nitrile): 20 ppm (34 mg/m ³)	NIOSH Pocket Guide
OSHA PEL	No specific PEL established.	-

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, dermal contact, and eye contact.

PPE Category	Specifications	Rationale
Hand Protection	Double-gloving with an inner nitrile glove and an outer butyl rubber glove is recommended for extended contact. For incidental contact, heavy-weight (≥ 8 mil) nitrile gloves are suitable. [4] [5]	Nitrile gloves provide good resistance to a range of chemicals, but butyl rubber offers superior protection against many organic solvents, acids, and bases, which is prudent given the compound's reactivity. [6] [7]
Eye Protection	ANSI Z87.1 compliant chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashing or aerosol generation. [1]	Protects against splashes and airborne particles.
Body Protection	A chemical-resistant laboratory coat, fully buttoned, with long sleeves. An apron may be worn over the lab coat for additional protection during transferring and weighing operations.	Prevents skin contact with the chemical.
Respiratory Protection	A NIOSH-approved half-mask or full-face respirator with organic vapor (OV) cartridges and P100 particulate filters should be used when handling the solid outside of a certified chemical fume hood or glove box. [8] [9]	Protects against inhalation of the powdered compound and any potential vapors.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls

- Designated Area: All work with **2-Chloropyrimidine-5-carbonitrile** must be conducted in a designated area within a certified chemical fume hood or a glove box to minimize inhalation exposure.^[1]
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a spill kit are readily accessible.
- Decontamination: Prepare a decontamination solution (e.g., a mild detergent solution) for cleaning surfaces and equipment after use.

Weighing and Transferring

- Tare Container: Place a weighing boat or a suitable container on the analytical balance and tare it.
- Dispensing: Carefully dispense the required amount of **2-Chloropyrimidine-5-carbonitrile** from the stock container into the tared container. Use a spatula for the transfer. Avoid creating dust.
- Containment: Keep the stock container and the weighed sample within the chemical fume hood at all times.
- Transfer to Reaction Vessel: Use a powder funnel to transfer the weighed solid into the reaction vessel to prevent spillage.^[10]
- Cleaning: After transfer, decontaminate the spatula and weighing boat with a suitable solvent, collecting the rinsate as hazardous waste.

Dissolution

- Solvent Selection: **2-Chloropyrimidine-5-carbonitrile** has low aqueous solubility.^[6] Use appropriate organic solvents such as dichloromethane or chloroform for dissolution.^[6]
- Procedure: Add the solvent to the reaction vessel containing the solid. Stir the mixture gently until the solid is completely dissolved. If necessary, sonication can be used to aid dissolution.

Disposal Plan

All waste generated from handling **2-Chloropyrimidine-5-carbonitrile** must be treated as hazardous waste.

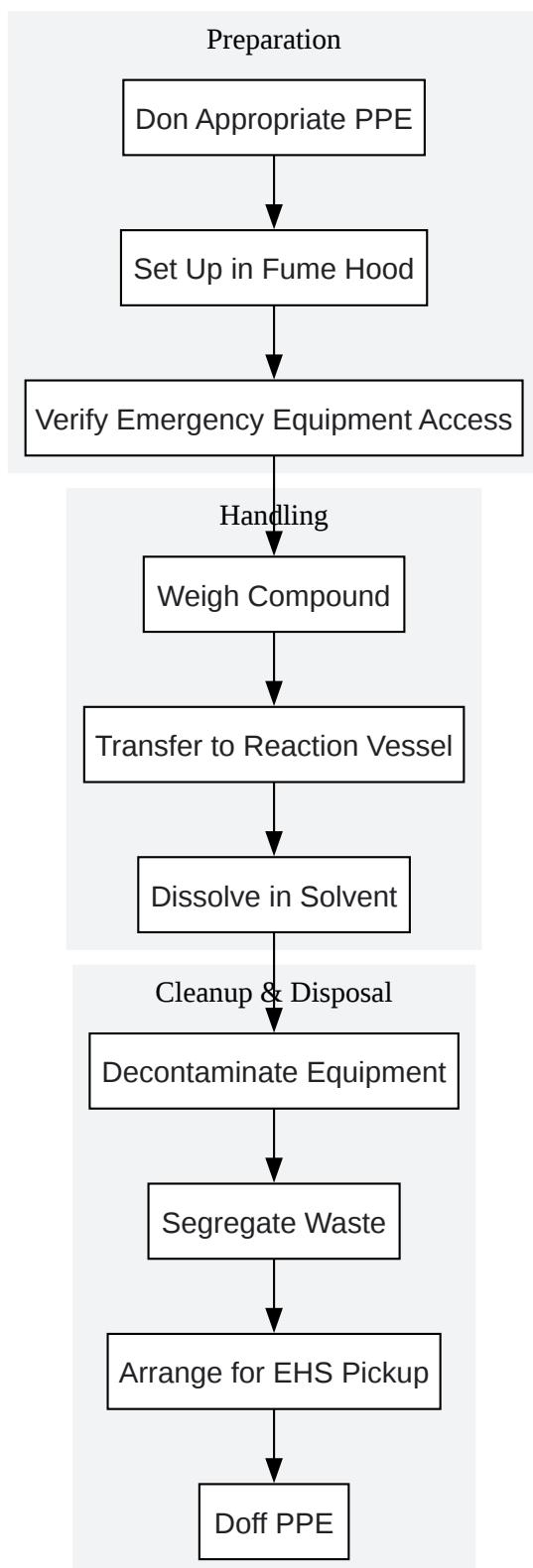
Waste Segregation and Collection

- **Solid Waste:** Collect all contaminated solid waste, including used weighing boats, gloves, and paper towels, in a designated, labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste, including reaction residues and solvent rinsates, in a separate, labeled hazardous waste container for halogenated organic compounds.[\[11\]](#)
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of the contents, and the associated hazards.

Disposal Procedure

- **Halogenated Organic Waste:** **2-Chloropyrimidine-5-carbonitrile** is a halogenated organic compound. Its disposal is regulated by the EPA.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Arrangement for Pickup:** Follow your institution's hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- **Treatment Technologies:** The ultimate disposal of halogenated organic waste often involves high-temperature incineration or other specialized treatment technologies.[\[12\]](#)

Experimental Workflow



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